

Technical Guide: Spectroscopic Profiling of Triisopentylamine (TIPA)

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Compound of Interest

Compound Name: *Triisopentylamine*

CAS No.: *645-41-0*

Cat. No.: *B1583428*

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Executive Summary

Triisopentylamine (TIPA), also known as Tris(3-methylbutyl)amine, is a sterically hindered tertiary amine critical to nuclear fuel reprocessing and phase-transfer catalysis.^[1] Its utility in the extraction of actinides (specifically trivalent actinides and lanthanides) relies heavily on its purity and structural integrity. Degradation products or isomeric impurities (such as n-pentyl analogues) can severely compromise separation factors in liquid-liquid extraction (LLE) systems.^[1]

This guide provides a definitive spectroscopic reference for TIPA. It synthesizes Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data to establish a multi-modal identification workflow. These protocols are designed to serve as a self-validating quality control system for researchers in drug development and nuclear chemistry.^[1]

Molecular Profile & Physical Properties^{[1][2][3]}

Before spectroscopic analysis, verify the physicochemical baseline. Deviations here often indicate significant contamination (e.g., water, secondary amines).

Property	Value	Notes
IUPAC Name	Tris(3-methylbutyl)amine	-
CAS Number	645-41-0	-
Molecular Formula		-
Molecular Weight	227.43 g/mol	Monoisotopic Mass: 227.26
Density	0.782 g/mL (20 °C)	Lower than water; facilitates phase separation.[1][2]
Boiling Point	265–270 °C	High boiling point requires high-vac prep for MS.[1]
Solubility	Organic solvents (Chloroform, Toluene)	Immiscible in water (forms salts with acids).[1]

Mass Spectrometry (MS): The Fragmentation Fingerprint

Mass spectrometry provides the most rapid confirmation of structure for TIPA. As a tertiary amine, TIPA undergoes a predictable fragmentation pathway dominated by

-cleavage.

Fragmentation Logic

In Electron Ionization (EI) at 70 eV, the molecular ion (

) is typically weak due to the stability of the fragment ions. The primary mechanism involves the radical-site initiated cleavage of the C-C bond adjacent to the nitrogen atom (the

-bond).

- Ionization: Removal of an electron from the Nitrogen lone pair.
- -Cleavage: The bond between the
-carbon (

attached to N) and the

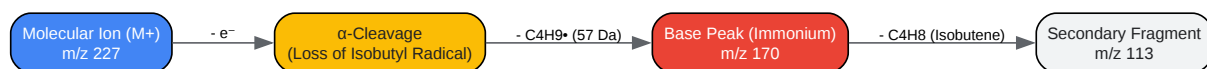
-carbon breaks.[1]

- Radical Loss: A neutral isobutyl radical (CC(C)C[CH2], Mass 57) is ejected.
- Base Peak Formation: The resulting immonium ion is the base peak.

MS Data Table (EI, 70 eV)

m/z (Mass-to-Charge)	Relative Intensity	Assignment	Fragment Structure
227	< 5%	(Molecular Ion)	
170	100% (Base Peak)	(<chem>CC(C)[CH2]+</chem> -cleavage)	
113	~20-30%	Secondary -cleavage	
43	Variable	Alkyl fragment	(Isopropyl cation)

Fragmentation Pathway Diagram



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Figure 1: Electron Ionization fragmentation pathway of TIPA showing the dominant alpha-cleavage mechanism.[1]

Infrared Spectroscopy (IR): Functional Group Validation

IR is the primary tool for detecting degradation, specifically the formation of secondary amines (from oxidation) or ammonium salts.

Key Diagnostic Bands

The absence of specific bands is as important as their presence. Pure TIPA is a tertiary amine and must not show N-H stretching.

Wavenumber ()	Vibration Mode	Diagnostic Significance
3300–3500	N-H Stretch	ABSENT. Presence indicates secondary amine impurity.
2950–2850	C-H Stretch ()	Strong aliphatic signal (Isopentyl chains).[1][3]
2700–2800	"Bohlmann Bands"	C-H stretch antiperiplanar to N lone pair.[1] Confirms tertiary amine.
1465	C-H Bend	Methylene/Methyl deformation.
1380 & 1365	Gem-Dimethyl	"Split" peak characteristic of the isopropyl tail (isopentyl group).[1]
1000–1200	C-N Stretch	Fingerprint region for aliphatic amines.[1]

Experimental Tip: Run TIPA as a thin film (neat) between KBr plates. If using ATR (Attenuated Total Reflectance), ensure the crystal is ZnSe or Diamond, as TIPA is organic-soluble.

NMR Spectroscopy: Structural Confirmation

Proton (

) and Carbon (

) NMR provide the definitive structural proof. The high symmetry of TIPA means the three isopentyl chains appear equivalent, simplifying the spectrum.

Sample Preparation Protocol[6]

- Solvent:

(Deuterated Chloroform) is standard.

- Neutralization: Commercial

is often acidic (HCl formation). Crucial Step: Pass the solvent through a small plug of basic alumina or add anhydrous

before dissolving TIPA. Acidic solvent will protonate the amine, shifting the

-protons (

) downfield by ~0.5–1.0 ppm and broadening the peaks.

- Reference: TMS (Tetramethylsilane) at 0.00 ppm.

NMR Assignments (300 MHz,)

Structure Key:

Position	Shift (ppm)	Multiplicity	Integration	Coupling ()	Assignment
d	0.90	Doublet (d)	18H	6.6 Hz	Terminal Methyls
b	1.35	Multiplet (m)	6H	-	-Methylene
c	1.55	Multiplet (m)	3H	-	Methine ()
a	2.38	Triplet/Multiplet	6H	7.2 Hz	-Methylene ()

Note: The

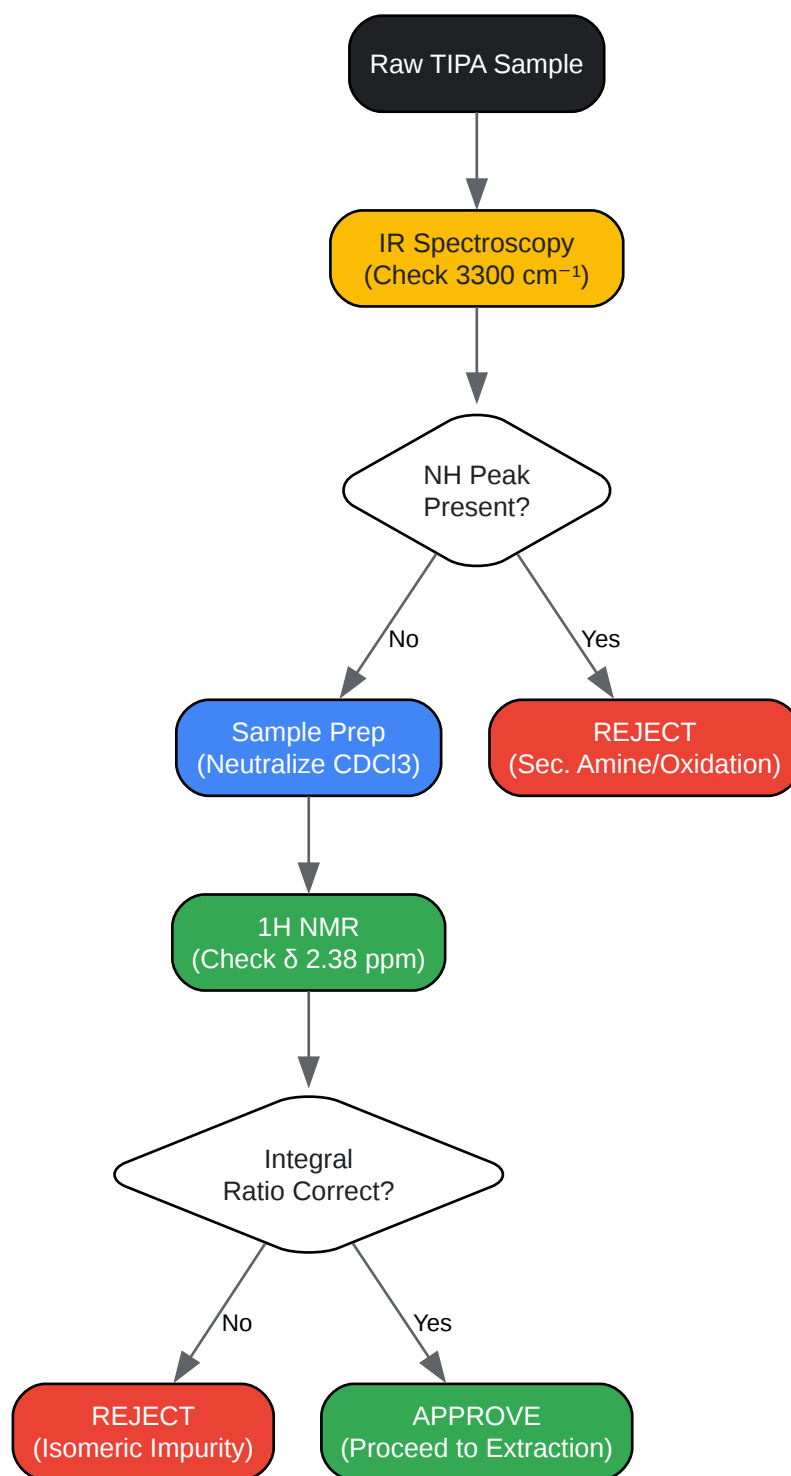
-protons at 2.38 ppm are the most diagnostic. If this peak shifts to >3.0 ppm, the sample is protonated (salt form).

NMR Assignments ()

Position	Shift (ppm)	Carbon Type	Notes
d	22.7		Methyls (intense peak)
c	26.5		Methine
b	37.2		-Methylene
a	52.4		-Methylene (next to N)

Analytical Workflow & Quality Control

For researchers using TIPA in actinide extraction, purity is paramount. The following workflow integrates the spectroscopic data into a decision matrix.



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Figure 2: Quality Control decision matrix for validating TIPA purity prior to use.

Common Impurities[7]

- Diisopentylamine: Result of incomplete alkylation. Detected by IR (N-H stretch) and MS (m/z 157 parent).
- Tri-n-pentylamine: Isomeric impurity. Difficult to separate by boiling point. Detected by NMR (distinct methyl shift) or GC-MS (retention time shift).[1]

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